

Proper Disposal of Lafutidine-d10 in a Laboratory Setting

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Compound of Interest

Compound Name: Lafutidine-d10

Cat. No.: B12404596

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **Lafutidine-d10**, a deuterated analog of the histamine H2-receptor antagonist, Lafutidine. Adherence to these procedures will help mitigate risks and ensure compliance with standard laboratory safety protocols.

Immediate Safety and Handling Precautions

Lafutidine-d10, like its parent compound Lafutidine, should be handled with care. The Safety Data Sheet (SDS) for Lafutidine indicates that the compound is harmful if swallowed.^[1] Therefore, appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn at all times when handling the compound. All handling of the solid compound or concentrated solutions should be performed in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols.

In the event of accidental exposure, follow these first-aid measures:

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.^[1]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention if irritation persists.

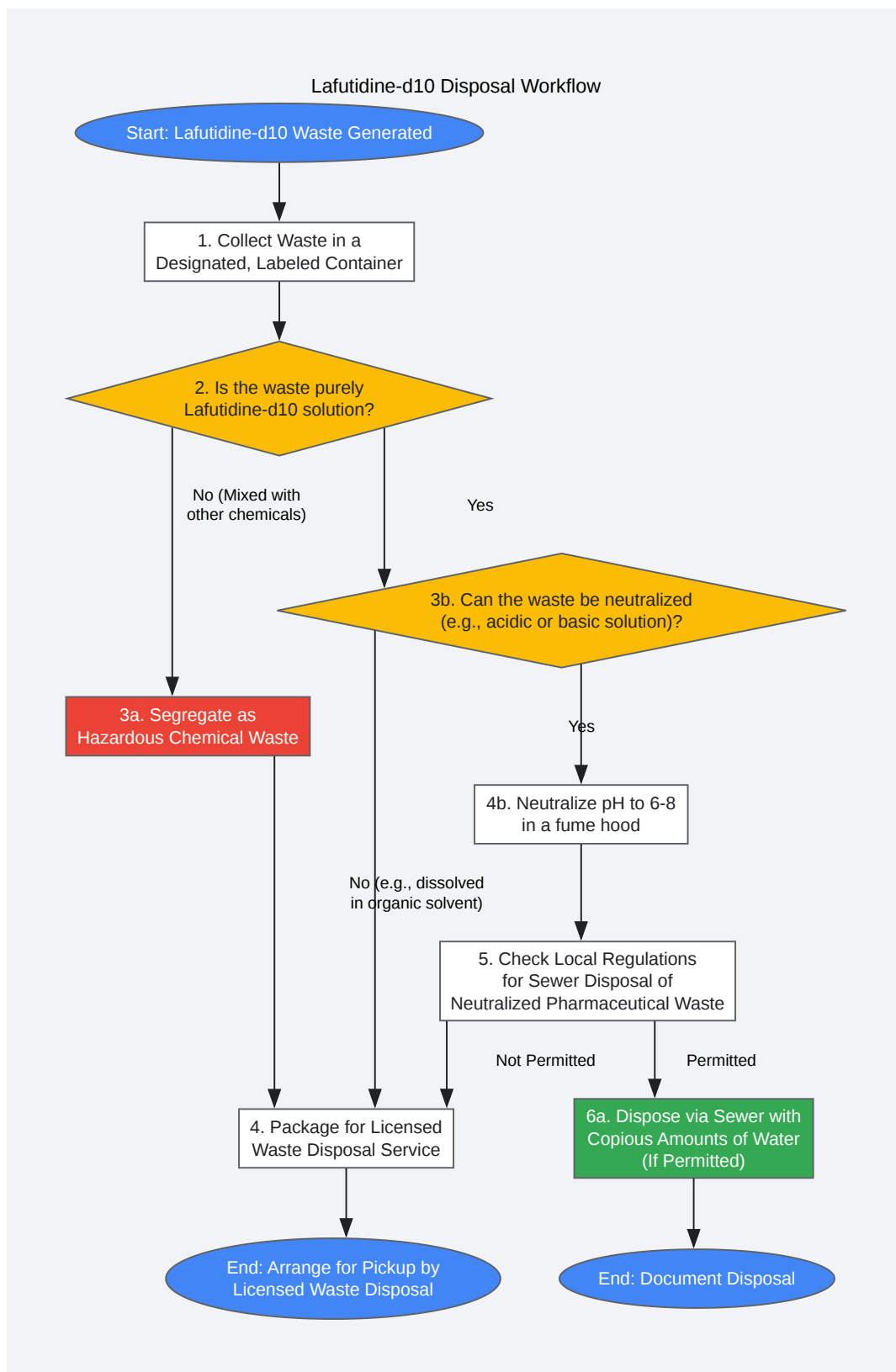
Quantitative Data Summary

The following table summarizes key quantitative data for Lafutidine, which is considered a suitable proxy for **Lafutidine-d10** for safety and disposal purposes.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₉ N ₃ O ₄ S	PubChem
Molecular Weight	431.55 g/mol	PubChem
Appearance	Solid	ApexBio
Solubility in DMSO	≥21.58 mg/mL	ApexBio[2]
Solubility in Ethanol	≥3.44 mg/mL	ApexBio[2]
GHS Hazard Statement	H302: Harmful if swallowed	ECHA C&L[3]

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Lafutidine-d10** waste in a laboratory setting.



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